

# Personal protective equipment for handling SF-22

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## Compound of Interest

Compound Name: SF-22

Cat. No.: B15617472

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## Essential Safety and Handling Guide for SF-22

This guide provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **SF-22**, a potent and selective Neuropeptide Y (NPY) Y2 receptor antagonist. Adherence to these procedures is critical for ensuring personnel safety and maintaining experimental integrity in research and drug development settings.

### Chemical Identification:

- Name: **SF-22**
- Systematic Name: N-[1,1'-Biphenyl]-2-yl-3-[[2,5-dimethylphenyl]amino]sulfonyl]-4-methylbenzamide
- CAS Number: 824981-55-7
- Molecular Formula:  $C_{28}H_{26}N_2O_3S$
- Molecular Weight: 470.58 g/mol

**Primary Hazards:** Based on available safety information, **SF-22** is classified as a combustible solid that causes serious eye irritation. Due to its potent biological activity as a receptor antagonist, it should be handled with care to avoid inadvertent exposure.

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **SF-22** in a laboratory setting.

Operation	Eyes/Face	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions (in a fume hood or ventilated balance enclosure)	Safety glasses with side shields or chemical splash goggles.	Powder-free nitrile gloves. Consider double-gloving.	A standard laboratory coat.	Not generally required if handled in a certified chemical fume hood or other ventilated enclosure.
General laboratory handling of solutions	Safety glasses with side shields.	Nitrile gloves.		

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